

Essential Safety and Operational Guide for 3-Amino-1-methylcyclobutan-1-ol

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Compound of Interest

Compound Name: 3-Amino-1-methylcyclobutan-1-ol

Cat. No.: B596212

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides crucial safety and logistical information for **3-Amino-1-methylcyclobutan-1-ol**, including its hydrochloride salt, to ensure safe laboratory practices.

Chemical Identification:

Property	Value
IUPAC Name	3-amino-1-methylcyclobutan-1-ol ^[1]
Molecular Formula	C ₅ H ₁₁ NO ^[1]
Molecular Weight	101.15 g/mol ^[1]
CAS Number	1363381-26-3 ^[1]

Note: The hydrochloride salt (C₅H₁₂CINO, MW: 137.61 g/mol) is also common.^{[2][3]}

Hazard Identification and Personal Protective Equipment (PPE)

According to safety data, **3-Amino-1-methylcyclobutan-1-ol** and its hydrochloride salt are classified with the following hazards:

- Causes skin irritation (H315)[[2](#)]
- Causes serious eye irritation (H319)[[2](#)]
- May cause respiratory irritation (H335)[[2](#)]

To mitigate these risks, the following personal protective equipment is essential.

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment	Specifications and Remarks
Eye/Face Protection	Safety goggles with side protection or a face shield.	Must meet EN 166 (EU) or ANSI Z87.1 (US) standards. Tightly sealing safety goggles are recommended.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	Nitrile gloves are a good choice for incidental contact.[6] For prolonged contact or handling larger quantities, consult the glove manufacturer's compatibility chart.[7] An acid-resistant apron should be considered for handling corrosive liquids.[7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	If ventilation is inadequate or for nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator may be used. For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[8] Respirators must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[8]
Body Protection	Standard laboratory coat, long pants, and closed-toe shoes.	Wear appropriate protective clothing to prevent skin exposure.[4]

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[9]
- Avoid breathing dust, vapors, mist, or gas.[8]
- Use only in a well-ventilated area, preferably in a chemical fume hood.[9]
- Keep the container tightly closed in a dry, cool, and well-ventilated place.[4]
- Store in a sealed, dry place.[8]

First Aid Measures:

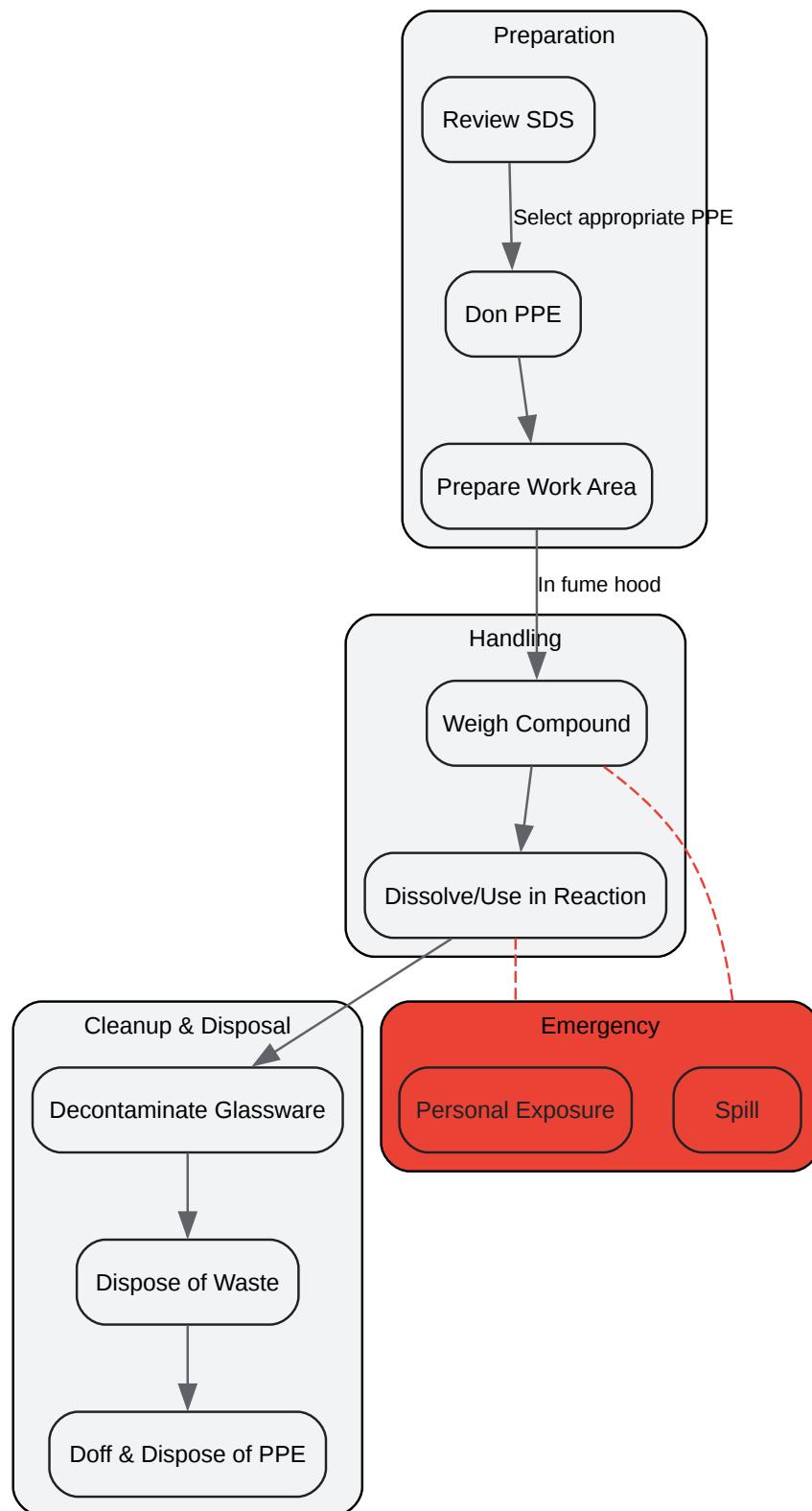
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician if irritation occurs.[8]
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

Spill and Disposal Procedures:

- Spills: Evacuate personnel to safe areas. Wear appropriate PPE. Avoid dust formation. Sweep up and shovel the material. Keep it in suitable, closed containers for disposal. Do not let the product enter drains.[8]
- Disposal: Dispose of this material as hazardous waste. Offer surplus and non-recyclable solutions to a licensed disposal company. Burn in a chemical incinerator equipped with an afterburner and scrubber.[8] Contaminated packaging should be disposed of as an unused product.[8]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **3-Amino-1-methylcyclobutan-1-ol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Amino-1-methylcyclobutan-1-ol**.

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